

SBP-7455 in DMSO: A Technical Support Resource

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Compound of Interest

Compound Name: SBP-7455

Cat. No.: B2895894

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and preparation of **SBP-7455** in Dimethyl Sulfoxide (DMSO). It includes troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure successful and reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **SBP-7455** in DMSO?

A1: **SBP-7455** exhibits high solubility in DMSO. Different suppliers report slightly different maximum concentrations, but it is generally in the range of 120-125 mg/mL.^{[1][2]} It is crucial to use high-quality, anhydrous DMSO to achieve optimal solubility, as DMSO is hygroscopic and absorbed water can affect the solubility of the compound.^[3]

Q2: My **SBP-7455** is not dissolving completely in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving **SBP-7455** in DMSO, sonication is recommended to aid dissolution.^{[2][3]} Ensure you are using a sufficient volume of DMSO for the amount of compound. Forcing a solution at a concentration higher than its maximum solubility will result in a suspension, not a true solution. Also, confirm that your DMSO is of high purity and has been stored properly to prevent water absorption.^[3]

Q3: How should I store my **SBP-7455** stock solution in DMSO?

A3: For long-term storage, **SBP-7455** stock solutions in DMSO should be stored at -80°C, where they can be stable for up to two years.^{[1][3]} For shorter-term storage, -20°C is also acceptable for up to one year.^{[1][3]} To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q4: What is the stability of **SBP-7455** in its powdered form?

A4: In its powdered form, **SBP-7455** is stable for up to 3 years when stored at -20°C and for 2 years when stored at 4°C.^{[1][3]}

Q5: Can I use **SBP-7455** for in vivo studies?

A5: Yes, **SBP-7455** is orally active and has been used in in vivo studies.^{[1][4][5]} Specific formulations for in vivo administration often involve a co-solvent system, such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation observed in the SBP-7455 DMSO stock solution upon storage.	The storage temperature is too high, or the solution has undergone multiple freeze-thaw cycles.	Store the stock solution at -80°C in single-use aliquots to minimize freeze-thaw cycles. [1] [3]
Inconsistent experimental results using the SBP-7455 solution.	The compound may have degraded due to improper storage or the use of old DMSO. DMSO is hygroscopic, and water content can affect compound stability.	Always use freshly opened, high-purity DMSO for preparing solutions. [3] Ensure proper storage of the stock solution at -80°C.
Difficulty in achieving a clear solution at the desired concentration.	The desired concentration exceeds the maximum solubility of SBP-7455 in DMSO.	Do not exceed the recommended maximum solubility of 125 mg/mL. [1] Use sonication to facilitate dissolution at concentrations approaching the solubility limit. [2] [3]
Cell culture contamination after treatment with SBP-7455 solution.	The DMSO or the handling procedure was not sterile.	Prepare the SBP-7455 stock solution under sterile conditions using sterile-filtered DMSO.

Quantitative Data Summary

The solubility and storage information for **SBP-7455** are summarized in the tables below.

Table 1: **SBP-7455** Solubility in DMSO

Solvent	Solubility	Molar Concentration	Notes
DMSO	125 mg/mL[1][3]	352.78 mM[1][3]	Sonication is recommended for dissolution.[1][2][3]
DMSO	120 mg/mL[2]	338.67 mM[2]	Sonication is recommended.[2]
DMSO	30 mg/mL[6]	~84.6 mM	-

Table 2: **SBP-7455** Storage and Stability

Form	Storage Temperature	Stability
Powder	-20°C	3 years[1][2][3]
Powder	4°C	2 years[1][3]
In DMSO	-80°C	2 years[1][3]
In DMSO	-20°C	1 year[1][3]

Experimental Protocols

Preparation of a 10 mM **SBP-7455** Stock Solution in DMSO

Materials:

- **SBP-7455** powder (Molecular Weight: 354.33 g/mol) [7]
- Anhydrous, sterile-filtered DMSO [3]
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator

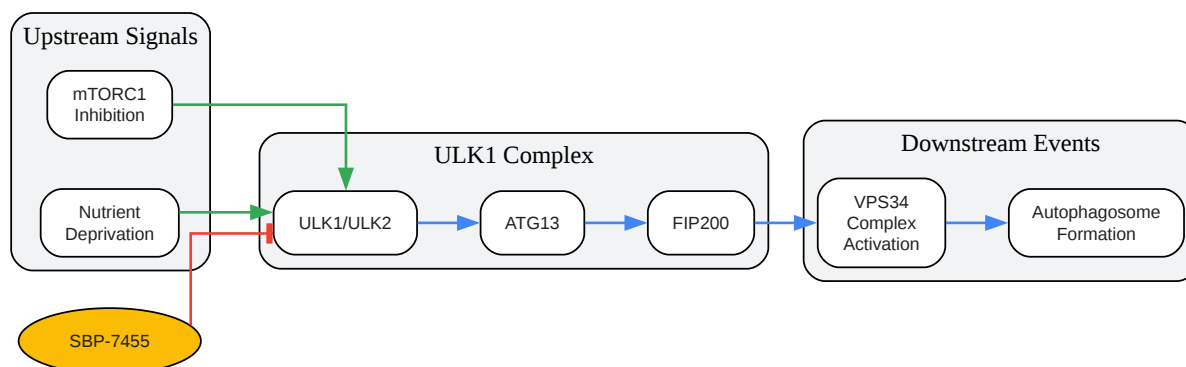
Procedure:

- Calculate the required mass of **SBP-7455**: To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 354.33 \text{ g/mol} \times 1000 \text{ mg/g} = 3.54 \text{ mg}$
- Weighing: Carefully weigh out 3.54 mg of **SBP-7455** powder and place it into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous, sterile-filtered DMSO to the microcentrifuge tube containing the **SBP-7455** powder.
- Mixing: Vortex the tube for 1-2 minutes to mix the contents.
- Sonication: Place the tube in a sonicator bath for 10-15 minutes to ensure complete dissolution.^{[1][2]} The solution should be clear and free of any visible particles.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use sterile tubes. Store the aliquots at -80°C for long-term storage (up to 2 years).^{[1][3]}

Visualizations

SBP-7455 Mechanism of Action: Inhibition of Autophagy Initiation

SBP-7455 is a potent dual inhibitor of ULK1 and ULK2, key kinases that initiate the autophagy pathway.^{[1][4]} By inhibiting ULK1/2, **SBP-7455** blocks the downstream signaling cascade required for the formation of autophagosomes.^[8]

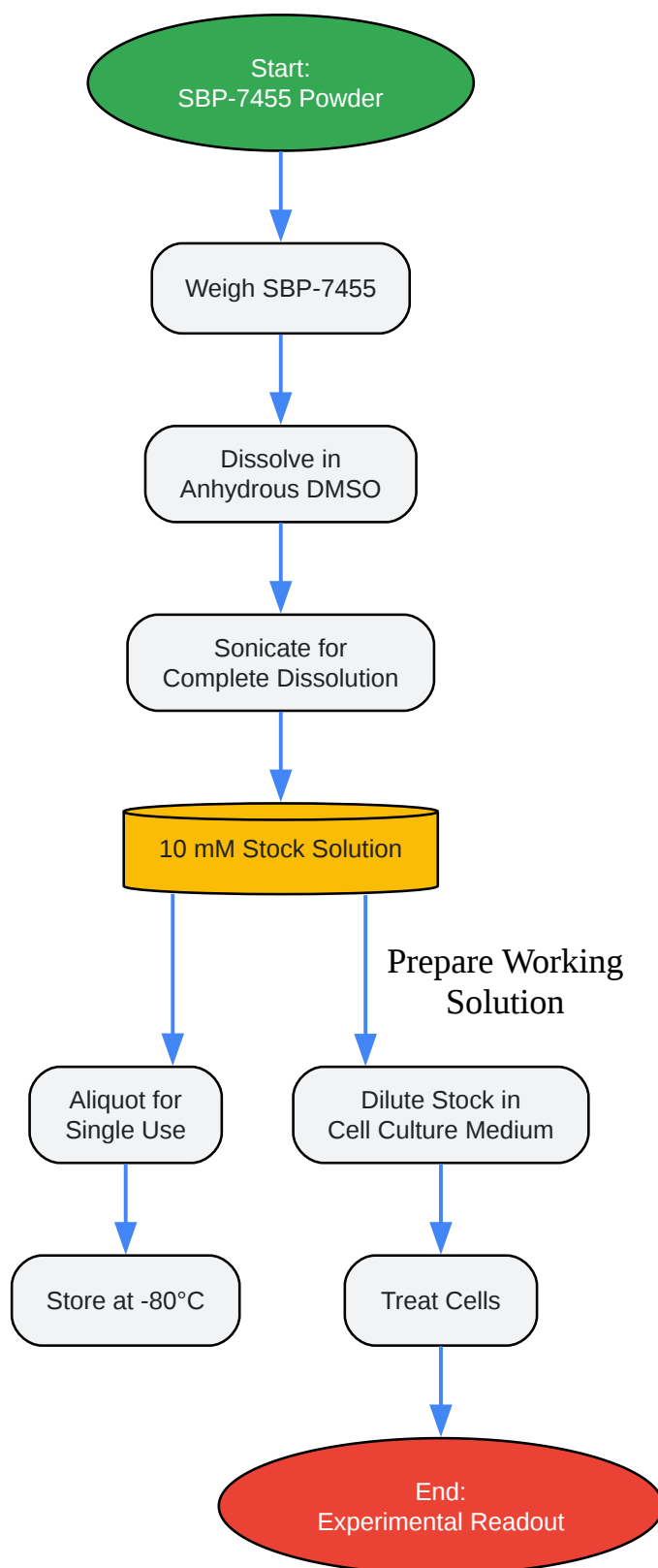


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Caption: **SBP-7455** inhibits the ULK1/2 complex, a key initiator of autophagy.

Experimental Workflow: Preparing **SBP-7455** for Cell Culture Experiments

This workflow outlines the key steps for preparing **SBP-7455** from a powdered form to a working solution for treating cells in culture.



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Caption: Workflow for preparing **SBP-7455** working solutions for cell culture.

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